

L-Phenylalanine-13C6: An In-depth Technical Guide

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Compound of Interest

Compound Name: *L-Phenylalanine-13C6*

Cat. No.: *B588771*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **L-Phenylalanine-13C6**, a stable isotope-labeled amino acid crucial for a wide range of research applications. This document details its physical and chemical characteristics, provides insights into its use in experimental settings, and explores its interactions with key biological signaling pathways.

Core Chemical and Physical Properties

L-Phenylalanine-13C6 is a non-radioactive, stable isotope-labeled version of the essential amino acid L-phenylalanine. In this molecule, the six carbon atoms of the phenyl ring are replaced with the carbon-13 (^{13}C) isotope. This isotopic enrichment makes it an invaluable tracer in metabolic research and a reliable internal standard for quantitative analysis, as its chemical properties are nearly identical to its unlabeled counterpart.^{[1][2]}

General Information

Property	Value	Reference
Chemical Name	(2S)-2-amino-3-(phenyl- ¹³ C ₆)propanoic acid	[1][3]
Synonyms	L-Phenyl- ¹³ C ₆ -alanine, (S)-2-Amino-3-phenylpropionic acid- ¹³ C ₆	[3][4]
CAS Number	180268-82-0	[1][4][5]
Molecular Formula	¹³ C ₆ C ₃ H ₁₁ NO ₂	[4]
Appearance	White to off-white solid/powder	[6][7]

Physicochemical Data

Property	Value	Reference
Molecular Weight	171.15 g/mol	[1][3][8]
Exact Mass	171.09910761 Da	[3]
Isotopic Purity	≥98 atom % ¹³ C	[5]
Chemical Purity	≥98%	[5][9]
Melting Point	270-275 °C (decomposes) (for unlabeled L-Phenylalanine)	[6][7]
Specific Optical Rotation	[α] _{25/D} -33.0°, c = 1 in H ₂ O (for L-Phenylalanine-1- ¹³ C)	
Solubility	Soluble in water.[4][7] Solubility in H ₂ O: 6.67 mg/mL (requires sonication and warming).[2] Poorly soluble in organic solvents like hexane and chloroform.[10]	
Storage	Store at room temperature, protected from light and moisture. For long-term storage of solutions, -20°C or -80°C is recommended.[2][5]	

Experimental Protocols and Applications

L-Phenylalanine-13C6 is extensively used as an internal standard in mass spectrometry-based quantitative studies and as a tracer to investigate metabolic pathways.[1][2][4]

Quantification of Phenylalanine using LC-MS/MS with L-Phenylalanine-13C6 Internal Standard

This protocol outlines a general procedure for the quantification of L-phenylalanine in biological samples, such as plasma or tissue homogenates, using **L-Phenylalanine-13C6** as an internal standard. The use of a stable isotope-labeled internal standard is the gold standard in

quantitative mass spectrometry as it corrects for variations in sample preparation and instrument response.

Methodology:

- Sample Preparation:
 - Thaw biological samples (e.g., plasma, tissue homogenate) on ice.
 - Precipitate proteins by adding a solvent like acetonitrile or methanol containing a known concentration of **L-Phenylalanine-13C6**. A typical ratio is 3:1 (solvent:sample).
 - Vortex the mixture thoroughly to ensure complete protein precipitation.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10-15 minutes at 4°C to pellet the precipitated proteins.
 - Carefully collect the supernatant containing the analyte and internal standard.
 - The supernatant can be directly injected into the LC-MS/MS system or dried down and reconstituted in a suitable solvent for analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC): A reversed-phase column (e.g., C18) is typically used for separation.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
 - A gradient elution is employed to separate phenylalanine from other matrix components.
 - Mass Spectrometry (MS): A tandem mass spectrometer (e.g., triple quadrupole) is used for detection in positive ion mode.
 - Selected Reaction Monitoring (SRM): Monitor the specific precursor-to-product ion transitions for both unlabeled L-phenylalanine and **L-Phenylalanine-13C6**.

- L-Phenylalanine:m/z 166.1 → 120.1
 - **L-Phenylalanine-13C6**:m/z 172.1 → 126.1
 - The specific m/z values may vary slightly depending on the instrument and derivatization method used.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the peak area ratio (Analyte Peak Area / Internal Standard Peak Area).
 - Generate a calibration curve by plotting the peak area ratios of known standards against their concentrations.
 - Determine the concentration of L-phenylalanine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Below is a conceptual workflow for this experimental protocol.

Caption: Workflow for L-Phenylalanine quantification using LC-MS/MS.

Metabolic Tracer Studies

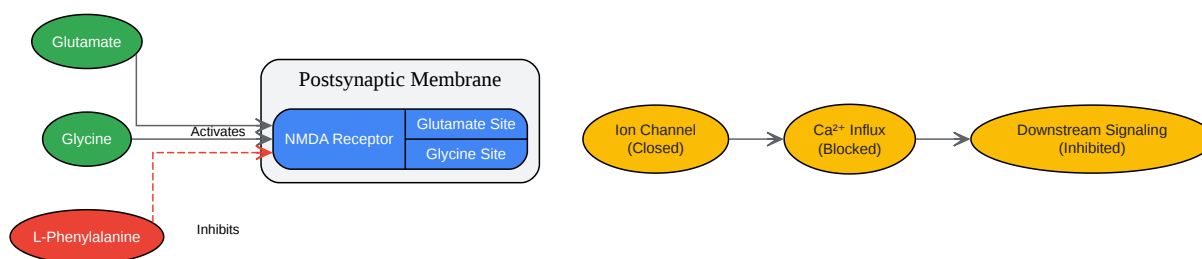
L-Phenylalanine-13C6 is used in metabolic flux analysis to trace the fate of phenylalanine in various biological systems.^[1] By introducing the labeled amino acid, researchers can monitor its incorporation into proteins and its conversion to other metabolites, such as tyrosine.^{[11][12]} These studies are critical in understanding protein synthesis rates, amino acid metabolism in diseases like cancer, and the overall dynamics of metabolic pathways.^{[1][11][13]}

Biological Signaling Pathways

L-Phenylalanine is not only a building block for proteins but also an active signaling molecule that can modulate neuronal activity. High concentrations of L-phenylalanine, as seen in conditions like phenylketonuria (PKU), can have significant neurological effects.^[4]

NMDA Receptor Antagonism

L-Phenylalanine acts as a competitive antagonist at the glycine-binding site of the N-methyl-D-aspartate (NMDA) receptor.[2][14] The NMDA receptor is a glutamate-gated ion channel that plays a crucial role in synaptic plasticity, learning, and memory.[14] By competing with the co-agonist glycine, L-phenylalanine can inhibit the activation of the NMDA receptor, leading to reduced calcium influx and altered downstream signaling. This inhibitory action is thought to contribute to the cognitive impairments observed in individuals with PKU.[14]



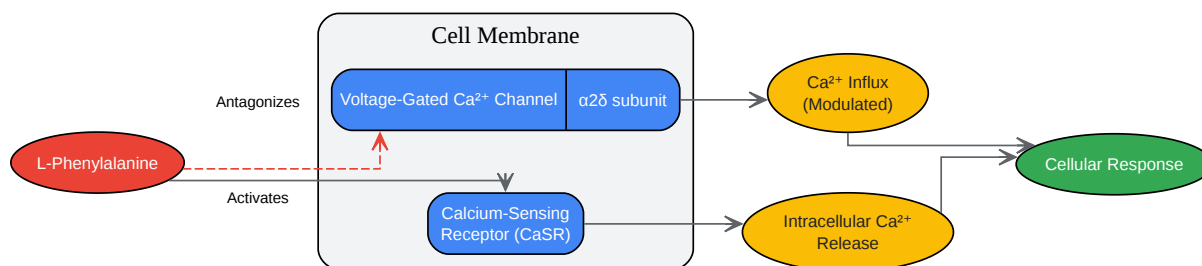
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Caption: L-Phenylalanine antagonism of the NMDA receptor.

Modulation of Voltage-Gated Calcium Channels

L-Phenylalanine has also been identified as an antagonist of the $\alpha 2\delta$ subunit of voltage-dependent calcium channels (VDCCs).[2] These channels are critical for neurotransmitter release, muscle contraction, and gene expression.[15] By binding to the $\alpha 2\delta$ subunit, L-phenylalanine can modulate the activity of these channels, thereby influencing a wide array of physiological processes. The precise downstream consequences of this interaction are an active area of research.

Furthermore, studies have suggested that L-phenylalanine can activate the Calcium-Sensing Receptor (CaSR), leading to an increase in intracellular calcium levels in certain cell types, such as pulmonary arterial smooth muscle cells.[16] This indicates a complex role for L-phenylalanine in calcium signaling.



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Caption: L-Phenylalanine's influence on calcium signaling pathways.

Safety and Handling

L-Phenylalanine-13C6 is a stable, non-radioactive isotopologue and is not considered a hazardous substance. However, as with any chemical reagent, standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses, gloves, and lab coat when handling.^{[6][7]}
- Handling: Avoid inhalation of dust and contact with skin and eyes. Ensure adequate ventilation in the work area.^[6]
- Storage: Store in a tightly sealed container in a dry and well-ventilated place.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a foundational understanding of **L-Phenylalanine-13C6** for its effective application in research and development. Its utility as a tracer and internal standard, combined with its interesting biological activities, makes it a powerful tool for scientific investigation.

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